

GSK2163632A solubility and preparation of stock solutions

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Compound of Interest

Compound Name: GSK2163632A

Cat. No.: B1672367

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Application Notes and Protocols for GSK2163632A

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK2163632A is a potent and selective small molecule inhibitor targeting G protein-coupled receptor kinases (GRKs) and the Insulin-like Growth Factor-1 Receptor (IGF-1R).^{[1][2]} Specifically, it demonstrates inhibitory activity against GRK1, GRK2, and GRK5.^[2] This dual-activity profile makes **GSK2163632A** a valuable tool for investigating the roles of these kinases in various signaling pathways and a potential starting point for the development of therapeutics for diseases such as heart failure and cancer.^{[1][3]} These application notes provide detailed information on the solubility of **GSK2163632A**, protocols for the preparation of stock solutions, and methodologies for its use in in vitro and cell-based assays.

Data Presentation

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₂ N ₈ O ₃ S	
Molecular Weight	548.66 g/mol	

Inhibitory Activity

Target	IC ₅₀ (nM)	Assay Conditions	Reference
GRK1	~126	In vitro phosphorylation assay	[2]
GRK2	~251	In vitro phosphorylation assay	[2]
GRK5	~3162	In vitro phosphorylation assay	[2]
IGF-1R	Potent inhibitor	Not specified	[1]

Solubility and Stock Solution Preparation

GSK2163632A is readily soluble in dimethyl sulfoxide (DMSO). While specific quantitative solubility data is not readily available, it is common practice to prepare high-concentration stock solutions in DMSO for subsequent dilution in aqueous buffers or cell culture media.

Materials:

- **GSK2163632A** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Calculate the required mass of **GSK2163632A**:
 - Molecular Weight (MW) = 548.66 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 548.66 \text{ g/mol} \times 1000 \text{ mg/g} = 5.487 \text{ mg}$

- Weighing the compound:
 - Carefully weigh out 5.49 mg of **GSK2163632A** powder and place it into a sterile microcentrifuge tube.
- Dissolving the compound:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **GSK2163632A** powder.
 - Cap the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Storage:
 - For short-term storage (days to weeks), the stock solution can be kept at 4°C.
 - For long-term storage (months to years), aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Note on working with DMSO stock solutions: When diluting the DMSO stock solution into aqueous buffers or cell culture media for experiments, it is crucial to ensure that the final concentration of DMSO is kept low (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity or off-target effects.

Experimental Protocols

In Vitro Kinase Assay for GRK Inhibition

This protocol describes a representative in vitro kinase assay to determine the inhibitory activity of **GSK2163632A** against a specific GRK isoform.

Materials:

- Recombinant human GRK (e.g., GRK1, GRK2, or GRK5)
- Kinase substrate (e.g., purified tubulin)

- **GSK2163632A** stock solution (10 mM in DMSO)
- Kinase assay buffer (e.g., 50 mM Tris-HCl, pH 7.5, 10 mM MgCl₂, 1 mM DTT)
- ATP solution
- [γ -³²P]ATP (for radioactive detection) or ADP-Glo™ Kinase Assay kit (for luminescence-based detection)
- 96-well assay plates
- Incubator
- Detection system (e.g., phosphorimager or luminometer)

Protocol:

- Prepare a serial dilution of **GSK2163632A**:
 - Dilute the 10 mM stock solution in kinase assay buffer to achieve a range of desired concentrations (e.g., from 1 nM to 100 μ M). Remember to include a vehicle control (DMSO only).
- Prepare the kinase reaction mix:
 - In each well of a 96-well plate, add the following components:
 - Kinase assay buffer
 - Recombinant GRK enzyme
 - Kinase substrate
 - Diluted **GSK2163632A** or vehicle control
- Initiate the kinase reaction:
 - Add ATP (mixed with [γ -³²P]ATP for radioactive detection) to each well to start the reaction.

- The final ATP concentration should be close to the K_m value for the specific kinase if known.
- Incubate the reaction:
 - Incubate the plate at 30°C for a predetermined time (e.g., 30-60 minutes), ensuring the reaction is within the linear range.
- Terminate the reaction and detect phosphorylation:
 - For radioactive detection: Stop the reaction by adding SDS-PAGE loading buffer. Separate the proteins by SDS-PAGE, expose the gel to a phosphor screen, and quantify the incorporated radioactivity.
 - For luminescence-based detection (e.g., ADP-Glo™): Follow the manufacturer's instructions to stop the kinase reaction and measure the amount of ADP produced, which is proportional to kinase activity.
- Data Analysis:
 - Calculate the percentage of kinase inhibition for each **GSK2163632A** concentration relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC_{50} value.

Cell-Based Assay for IGF-1R Signaling Inhibition

This protocol outlines a general method to assess the inhibitory effect of **GSK2163632A** on IGF-1R signaling in a cellular context by measuring the phosphorylation of a downstream effector like Akt.

Materials:

- A suitable cell line expressing IGF-1R (e.g., MCF-7 breast cancer cells)
- Cell culture medium and supplements

- **GSK2163632A** stock solution (10 mM in DMSO)
- Recombinant human IGF-1
- Serum-free medium
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Primary antibodies (e.g., anti-phospho-Akt, anti-total-Akt, anti-IGF-1R)
- Secondary antibody (HRP-conjugated)
- Western blot reagents and equipment

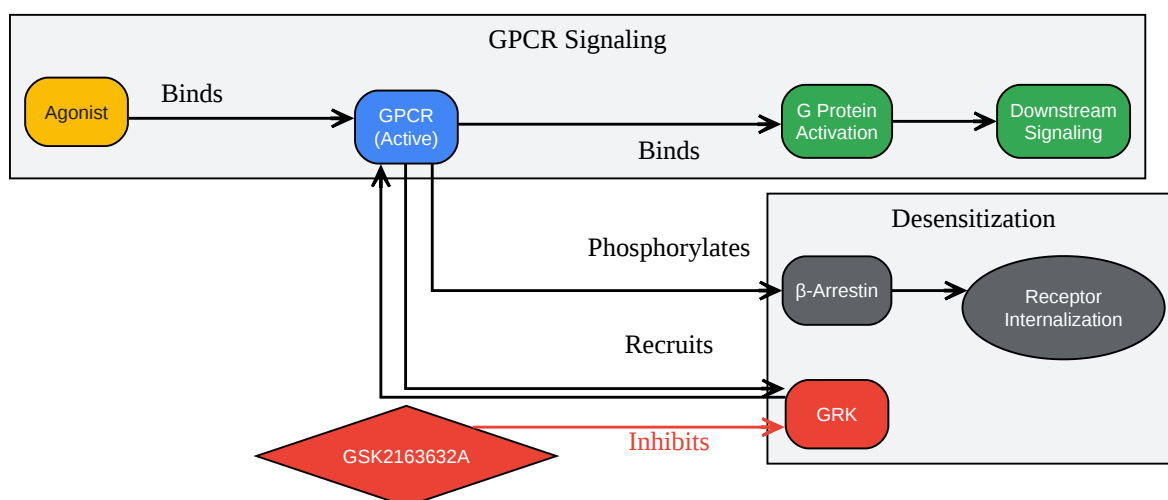
Protocol:

- Cell Culture and Treatment:
 - Seed the cells in multi-well plates and allow them to adhere and grow to a suitable confluency.
 - Serum-starve the cells for several hours to overnight to reduce basal signaling.
 - Pre-treat the cells with various concentrations of **GSK2163632A** (or vehicle control) for a specified period (e.g., 1-2 hours).
- IGF-1 Stimulation:
 - Stimulate the cells with a predetermined concentration of IGF-1 (e.g., 100 ng/mL) for a short period (e.g., 10-15 minutes) to induce IGF-1R signaling.
- Cell Lysis:
 - Wash the cells with ice-cold PBS and then lyse them with ice-cold lysis buffer.
 - Collect the cell lysates and determine the protein concentration.
- Western Blotting:

- Separate equal amounts of protein from each sample by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane and then probe with a primary antibody against phospho-Akt.
 - Wash the membrane and incubate with an HRP-conjugated secondary antibody.
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate.
 - Strip the membrane and re-probe for total Akt and total IGF-1R as loading and expression controls.
- Data Analysis:
 - Quantify the band intensities for phospho-Akt and normalize them to the total Akt levels.
 - Compare the levels of phosphorylated Akt in **GSK2163632A**-treated cells to the IGF-1 stimulated control to determine the extent of inhibition.

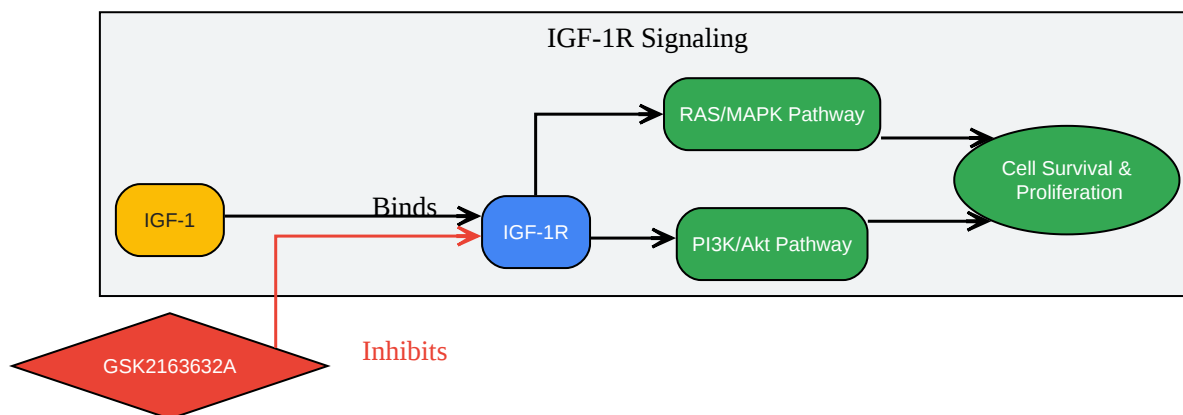
Visualizations

Signaling Pathways



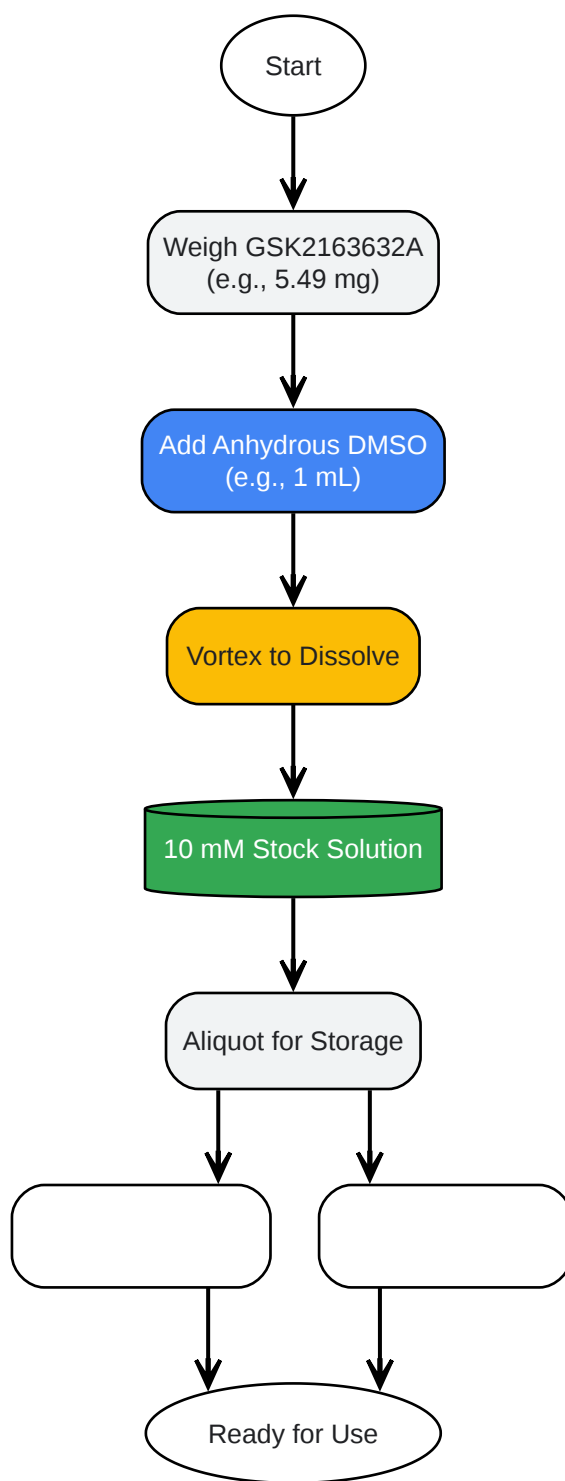
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Caption: GRK Inhibition by **GSK2163632A**.

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Caption: IGF-1R Inhibition by **GSK2163632A**.

Experimental Workflow



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Caption: Workflow for Stock Solution Preparation.

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